

Unlocking the Cell: A Protocol for Histone H1 Peptide Penetration Assays

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Compound of Interest

Compound Name: *Histone H1-derived Peptide*

Cat. No.: *B13922105*

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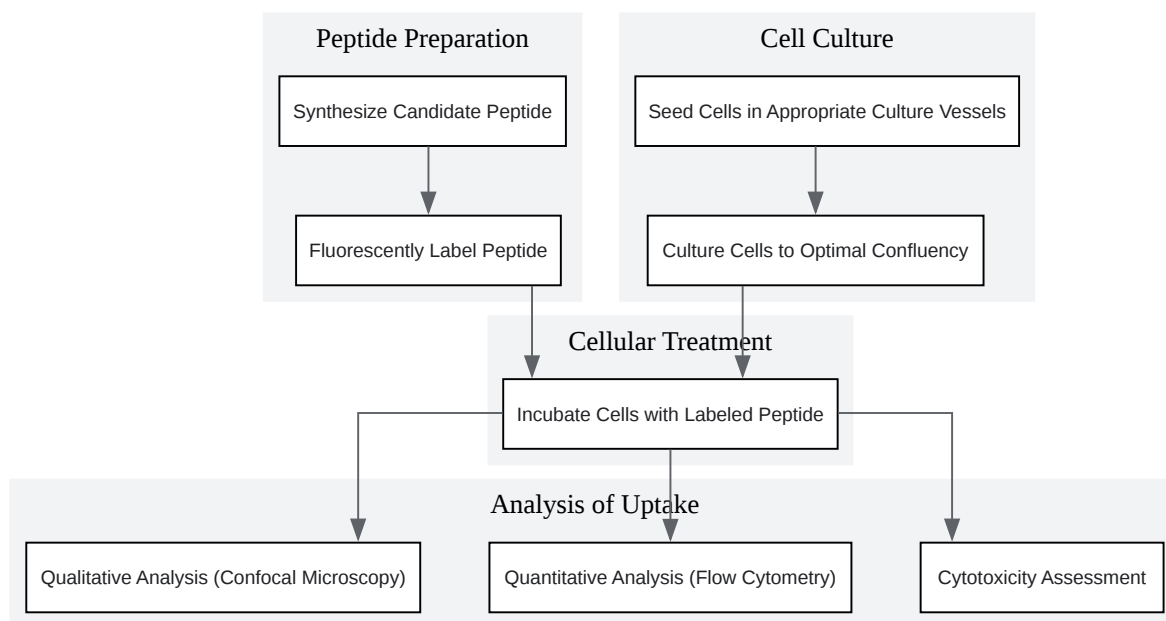
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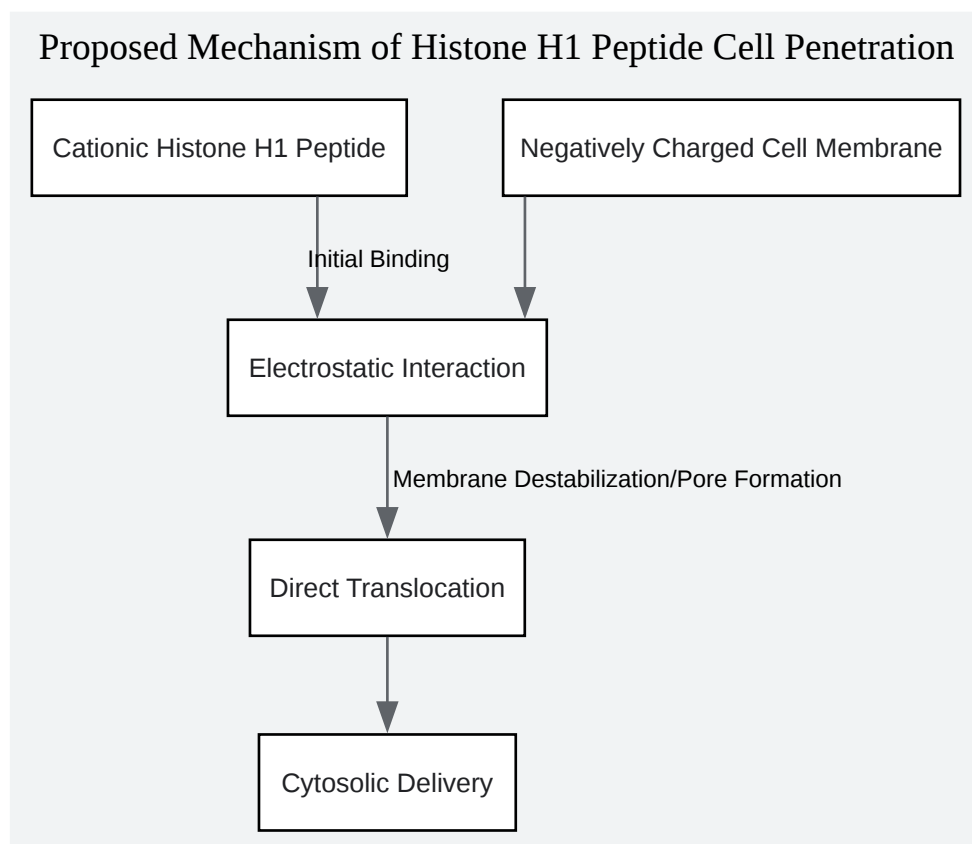
[City, State] – [Date] – For researchers in cellular biology and drug development, the challenge of delivering therapeutic molecules across the cell membrane remains a significant hurdle. A promising strategy involves the use of cell-penetrating peptides (CPPs), short amino acid sequences capable of traversing the lipid bilayer. Histone H1, a nuclear protein rich in basic amino acids, has been observed to translocate directly across cell membranes, suggesting that peptides derived from its sequence may possess intrinsic cell-penetrating properties. This application note provides a detailed protocol for a Histone H1 peptide cell penetration assay, enabling researchers to investigate the cellular uptake of these promising vectors.

The C-terminal domain (CTD) of Histone H1 is particularly rich in lysine and arginine residues, characteristics strongly associated with cell-penetrating activity. For the purposes of this protocol, we propose the investigation of a candidate peptide derived from a highly cationic region of the human Histone H1.1 C-terminal domain.

Experimental Design and Workflow

This protocol outlines a comprehensive workflow for assessing the cell penetration capabilities of a candidate **Histone H1-derived peptide**. The workflow encompasses peptide preparation, cell culture, cellular treatment, and subsequent qualitative and quantitative analysis of peptide uptake.





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